

Personal protective equipment for handling 1,3,5-Tricaffeoylquinic acid

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Compound of Interest

Compound Name: **1,3,5-Tricaffeoylquinic acid**

Cat. No.: **B15567342**

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Essential Safety and Handling Guide for 1,3,5-Tricaffeoylquinic Acid

Disclaimer: A specific Safety Data Sheet (SDS) for **1,3,5-Tricaffeoylquinic acid** was not available in the public domain at the time of this writing. The following guidance is based on general laboratory safety protocols for handling solid chemical compounds of a similar nature. It is imperative to handle this compound with care in a controlled laboratory environment.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3,5-Tricaffeoylquinic acid**. The procedural steps outlined are designed to ensure the safe execution of laboratory operations involving this compound.

Chemical and Physical Properties

While detailed hazard information is not readily available, the known physical and chemical properties of **1,3,5-Tricaffeoylquinic acid** are summarized below.

Property	Value
CAS Number	1073897-80-9 [1] [2]
Molecular Formula	C34H30O15 [2]
Molecular Weight	678.599 g/mol [2]
Appearance	Solid
Purity	95% - 99% [2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [3] [4]
Storage Temperature	Recommended: Refrigerator or -20°C [5]

Operational Plan for Handling 1,3,5-Tricaffeoylquinic Acid

A systematic approach to handling, from receipt to disposal, is critical for laboratory safety.

Receiving and Inspection

- Upon receipt, inspect the packaging for any signs of damage or leaks.
- Verify that the container is tightly sealed and the label information matches the order details.
- Wear appropriate personal protective equipment (PPE) during inspection.

Storage

- Store in a cool, well-ventilated area, away from direct sunlight and incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[7\]](#)
- Keep the container tightly closed to prevent contamination and degradation.[\[5\]](#)[\[6\]](#)
- For long-term storage, refrigeration is recommended to maintain product quality.[\[5\]](#)[\[7\]](#)

Handling and Use

- All handling of **1,3,5-Tricaffeoylquinic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses.[5][8]
 - Hand Protection: Wear protective gloves.[5][8]
 - Body Protection: A lab coat or protective suit is recommended to prevent skin contact.[8]
 - Respiratory Protection: If dust is generated and a fume hood is not available, a dust mask is advised.[8]
- Avoid direct contact with skin, eyes, and clothing.[5][8]
- Do not eat, drink, or smoke in the area where the chemical is handled.[5]
- Wash hands thoroughly after handling.[5][8]
- Prevent the formation of dust during handling.[6][8]

Spill Management

- In the event of a spill, evacuate non-essential personnel from the area.[6]
- Wear appropriate PPE before attempting to clean up the spill.
- For a solid spill, carefully sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[6]
- Do not let the product enter drains.[6][8]

Disposal

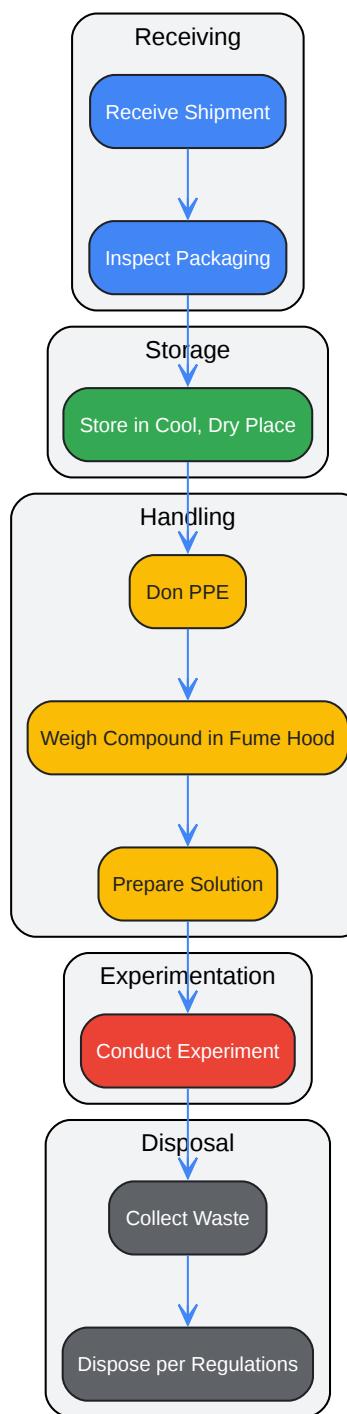
- Dispose of unused product and waste materials in accordance with local, state, and federal regulations.[5]

- Disposal should be carried out by qualified personnel knowledgeable in the applicable regulations and safety precautions.[5]
- Ensure containers are completely empty before disposal.

Experimental Workflow for Handling 1,3,5-Tricaffeoylquinic Acid

The following diagram illustrates the standard workflow for handling a solid chemical in a laboratory setting.

Workflow for Handling 1,3,5-Tricaffeoylquinic Acid

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Handling Workflow Diagram

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,3,5-Tricaffeoylquinic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15567342#personal-protective-equipment-for-handling-1-3-5-tricaffeoylquinic-acid>

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